

rhodium nitrate health and safety data sheet

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Compound of Interest

Compound Name: *Rhodium nitrate*

Cat. No.: *B155629*

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An In-depth Technical Guide to the Health and Safety of **Rhodium Nitrate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **rhodium nitrate**, intended for use by professionals in research and development. The following sections detail the physical and chemical properties, hazard classifications, handling and emergency protocols, and toxicological data.

Chemical and Physical Properties

Rhodium(III) nitrate, with the chemical formula $\text{Rh}(\text{NO}_3)_3$, is an inorganic compound that serves as a precursor for the synthesis of rhodium.[1][2] It is a highly water-soluble crystalline solid.[3] The nitrate anion is a polyatomic ion with a formal charge of -1, composed of a single nitrogen atom ionically bound to three oxygen atoms.[3]

Table 1: Physical and Chemical Data for **Rhodium Nitrate**

Property	Value	Source
Molecular Formula	$\text{Rh}(\text{NO}_3)_3$	[1]
Molar Mass	288.92 g/mol	[1]
Appearance	Yellow solid / Dark orange-brown to red-brown solution	[1][4]
Solubility in water	Soluble	[1][5]
Density	1.41 g/cm ³	[1]
CAS Number	10139-58-9	[1][6]

Hazard Identification and Classification

Rhodium nitrate is classified as a hazardous substance.[5] It is an oxidizing agent and can cause or intensify fire.[7] It is corrosive and can cause severe skin burns and serious eye damage.[7] Ingestion and inhalation can be harmful.[5][8]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Oxidizing solids	3	H272: May intensify fire; oxidizer[7]
Skin corrosion/irritation	1B/1A	H314: Causes severe skin burns and eye damage[7][8]
Serious eye damage/eye irritation	1	H318: Causes serious eye damage[4]
Acute toxicity, Oral	4	H302: Harmful if swallowed[4]
Corrosive to metals	1	H290: May be corrosive to metals[4][9]
Skin sensitization	1A	H317: May cause an allergic skin reaction[4]
Germ cell mutagenicity	2	H341: Suspected of causing genetic defects[9]
Hazardous to the aquatic environment, acute	1	H400: Very toxic to aquatic life[4]
Hazardous to the aquatic environment, chronic	1	H410: Very toxic to aquatic life with long lasting effects[9]

Pictograms:

GHS03: Oxidizing[1] GHS05: Corrosive[1] GHS08: Health hazard[1] GHS09: Environmental hazard[1]

Signal Word: Danger[1][7]

Experimental Protocols: Handling, Storage, and Emergency Procedures

Handling

- Ventilation: Use only under a chemical fume hood to ensure adequate ventilation.[8][9]

- Personal Contact: Avoid contact with skin, eyes, and clothing. Do not breathe mist, vapors, or spray.[6][8]
- Hygiene: Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday. Immediately change contaminated clothing.[7]
- Ignition Sources: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[7][9]
- Combustible Materials: Keep away from clothing and other combustible materials.[9]

Storage

- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.[7] Store in the original container. Do not store in metal containers.[9]
- Incompatible Materials: Do not store near combustible materials. Avoid storage with reducing agents.[5]
- Storage Area: Store in a corrosives area.[8][9] Store locked up.[7][10]

First Aid Measures

A first aider should always protect themselves. Show the safety data sheet to the doctor in attendance.

Table 3: First Aid Protocols

Exposure Route	Protocol
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[7]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.[7]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9][10][11] For small fires, use flooding quantities of water.[5]
- Unsuitable Extinguishing Media: No information available.[10] Do not use dry chemicals, CO₂, or foam on small fires.[5]
- Specific Hazards: The product is an oxidizer and its contact with combustible/organic material may cause fire.[9] Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x) and rhodium/rhodium oxides.[7][8]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [7]

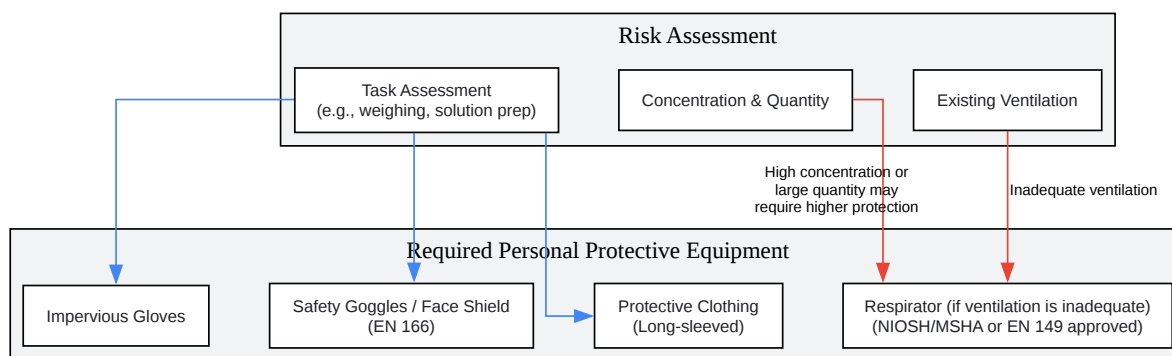
Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing vapors, mist, or gas.[7][8]

- Environmental Precautions: Do not let the product enter drains. Prevent further leakage or spillage if safe to do so.[7][8]
- Containment and Cleaning Up: For spills, soak up with inert absorbent material and keep in suitable, closed containers for disposal.[8][10] For solids, sweep up and shovel.[7]

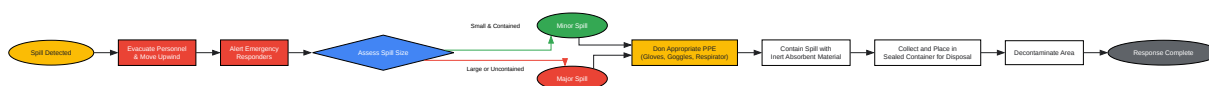
Visualization of Protocols and Relationships

Below are diagrams illustrating key safety workflows and logical relationships for handling **rhodium nitrate**.



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Figure 1: PPE Selection Logic for **Rhodium Nitrate** Handling.



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Figure 2: Accidental Spill Response Workflow.

Toxicological Information

Rhodium nitrate and its solutions can cause severe health effects upon exposure.

- Acute Effects:
 - Ingestion: Harmful if swallowed.[4] Accidental ingestion may be seriously damaging to health, with animal experiments indicating that ingestion of less than 40 grams may be fatal.[5] It can produce severe chemical burns in the oral cavity and gastrointestinal tract.[5]
 - Inhalation: Inhalation of vapors, mists, or fumes may be harmful and can cause respiratory irritation and lung edema.[5] Corrosive acids can lead to coughing, choking, and damage to mucous membranes.[5]
 - Skin Contact: Causes severe chemical burns.[5] Skin contact may be damaging to health, with potential for systemic effects following absorption.[5] Open cuts or irritated skin should not be exposed.[5]
 - Eye Contact: Causes severe eye damage and chemical burns.[5] Direct contact can produce pain, tearing, and sensitivity to light.[5]
- Chronic Effects:
 - Prolonged or repeated exposure to acidic materials may lead to erosion of teeth and ulceration of the mouth lining.[5] It can also cause irritation of the airways, leading to chronic breathing difficulties.[5]
 - There is limited evidence that long-term occupational exposure may have cumulative health effects.[5]
- Carcinogenicity:
 - This product is not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.[7]

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